

Ro 14-9578 Gram-negative bacteria efficacy

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Compound Focus: Ro 14-9578

CAS No.: 100891-41-6

Cat. No.: S541578

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Quantitative Data on Ro 14-9578

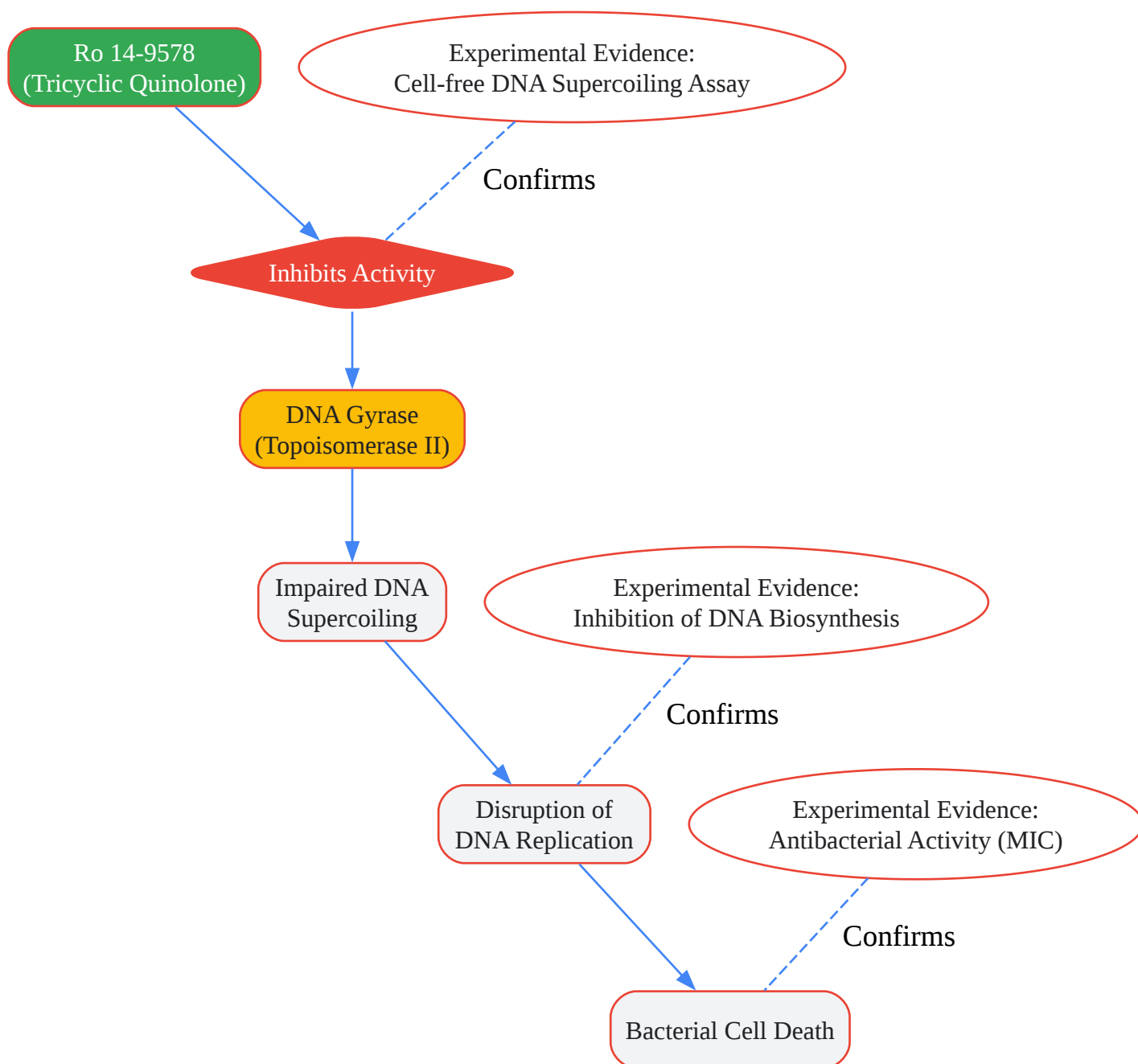
Aspect	Data / Value
Chemical Class	Tricyclic quinolone analog [1] [2] [3]
Molecular Formula	C ₁₆ H ₁₃ NO ₅ [2] [3]
Molecular Weight	299.28 g/mol [2] [3]
CAS Number	100891-41-6 [2] [3]
Primary Mechanism of Action	DNA gyrase (topoisomerase II) inhibition [1]
Antibacterial Spectrum	Various Gram-negative bacteria and <i>Staphylococcus aureus</i> [3]
IC ₅₀ (DNA Biosynthesis in <i>E. coli</i>)	117 μM [3]
IC ₅₀ (DNA Supercoiling in <i>E. coli</i>)	66.8 μM [3]

Experimental Evidence & Mechanism of Action

The primary mode of action for **Ro 14-9578** was established in a 1987 comparative study. The key findings and methodologies were as follows [1]:

- **Objective:** To determine if a bicyclic quinolone nucleus is essential for antibacterial activity and inhibition of DNA gyrase.
- **Test Organisms:** *Escherichia coli* and *Staphylococcus aureus*.
- **Comparative Compounds:** Ro 13-5478 (a monocyclic analog), **Ro 14-9578** (a tricyclic analog), nalidixic acid, and oxolinic acid (standard bicyclic quinolones).
- **Methodologies:**
 - **Antibacterial Activity:** Measured by determining the **Minimum Inhibitory Concentration (MIC)** against the test organisms.
 - **Cell Morphology:** Effects on cell shape were observed.
 - **DNA Biosynthesis:** Assessed by measuring the incorporation of radioactive thymidine into bacterial DNA.
 - **DNA Gyrase Activity:** A cell-free supercoiling assay was used to measure the inhibition of the gyrase enzyme's ability to introduce supercoils into relaxed DNA.
- **Key Conclusion:** The study found that **Ro 14-9578** and its monocyclic counterpart exhibited antibacterial activity and effects on cell morphology, DNA synthesis, and DNA supercoiling that were **comparable to the established quinolones**. This demonstrated that a bicyclic nucleus is **not essential** for this class of activity, with the site of action being DNA gyrase [1].

The following diagram illustrates the established mechanism of action of **Ro 14-9578** and the key experiments that uncovered it:



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Research Context and Modern Alternatives

It is important to view **Ro 14-9578** within the broader context of antimicrobial research:

- **A Historical Prototype: Ro 14-9578** appears to have remained a **research compound** used to understand structure-activity relationships in quinolone antibiotics. There is no evidence in the search

results of its progression to clinical use [1] [2] [3].

- **The Ongoing Challenge of Gram-negative Bacteria:** The problem of Gram-negative bacterial resistance that **Ro 14-9578** aimed to address has only intensified. Gram-negative bacteria remain a major global health threat due to their impermeable outer membrane and efficient resistance mechanisms [4] [5].
- **Contemporary Approaches:** Current research to overcome resistant Gram-negative infections focuses on several strategies, which are more advanced than the stage **Ro 14-9578** reached [4] [5]:
 - **Novel β -lactam/ β -lactamase inhibitor combinations** (e.g., Ceftazidime/Avibactam, Cefepime/Taniborbactam).
 - **New generations of existing classes** (e.g., Eravacycline, a synthetic tetracycline; SPR206, a next-generation polymyxin).
 - **Naturally derived agents and alternative therapies** (e.g., Bacteriophages, Odilorhabdins, Quorum sensing inhibitors).

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References

1. Monocyclic and tricyclic analogs of quinolones [pubmed.ncbi.nlm.nih.gov]
2. Ro 14-9578 [targetmol.com]
3. - Ro _product_DataBase_PeptideDB 14 9578 [peptidedb.com]
4. Resistance of Gram - Negative to Current Antibacterial Agents... Bacteria [pubmed.ncbi.nlm.nih.gov]
5. 难治性革兰阴性菌感染治疗进展：耐药形势仍然严峻 [kanhuxi.com]

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